

natural sources of (+)-alpha-funebrene

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Compound Focus: (+)-alpha-Funebrene

CAS No.: 50894-66-1

Cat. No.: S1910352

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A Confirmed Natural Source

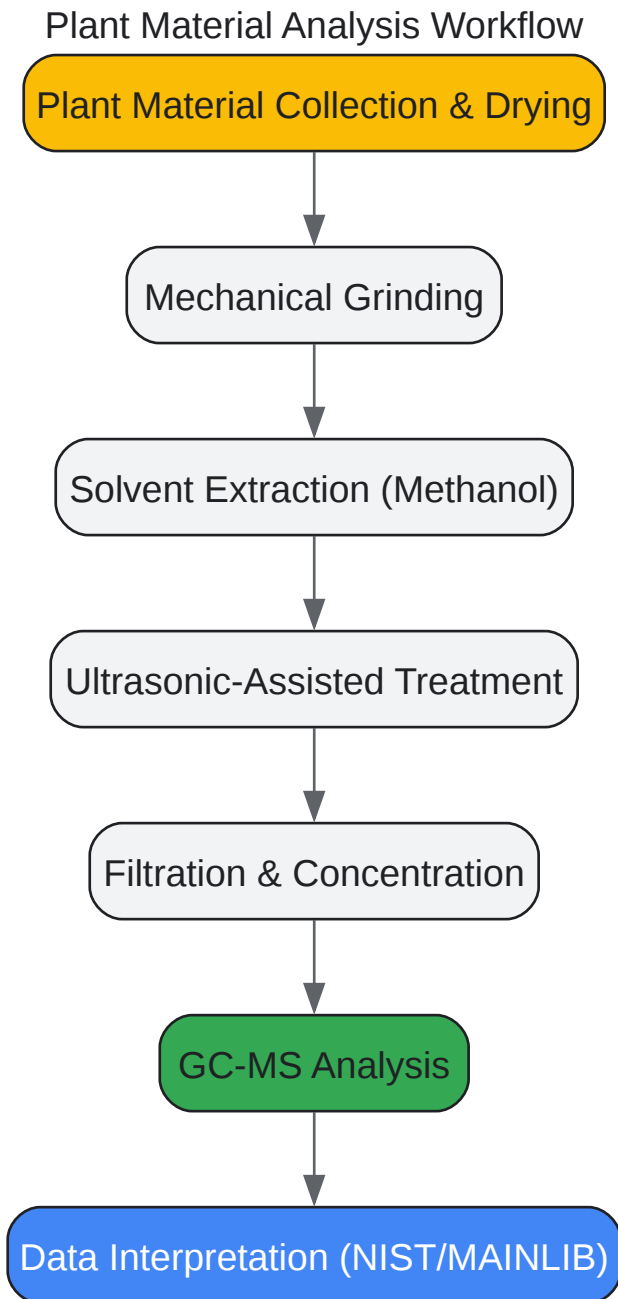
The table below summarizes the key finding from the current literature.

Plant Source	Plant Family	Plant Part	Type of Extract	Concentration (Area %)	Identification Method	Citation
Achillea fragrantissima	Asteraceae	Leaves	Methanolic Extract	3.24%	GC-MS Analysis	[1]

This finding is from a preliminary analysis, which indicates that the methanolic extract of *Achillea fragrantissima* leaves is a viable source of (+)- α -funebrene [1].

Experimental Protocol for Plant Analysis

The study on *Achillea fragrantissima* employed the following methodology, which provides a reproducible protocol for your research [1].



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Experimental workflow for the extraction and identification of plant volatiles.

Detailed Methodology

- **Plant Material Preparation:** Leaves of *Achillea fragrantissima* were collected, shade-dried at room temperature for two weeks, and finely ground into a powder [1].

- **Extraction Procedure:** 30 grams of the powdered leaves were mixed with 250 mL of methanol. Extraction was enhanced using an ultrasonic bath, applied in four 20-minute cycles over a 24-hour period [1].
- **GC-MS Analysis:**
 - **Instrumentation:** The analysis was performed using a Gas Chromatography–Mass Spectrometry system.
 - **Column:** A non-polar fused silica capillary column.
 - **Mobile Phase:** Helium gas at a constant flow rate of 1.2 mL/min.
 - **Injection:** 2 μ L of the methanol-diluted extract.
 - **Data Analysis:** The acquired mass spectra were compared with reference data from the **NIST** and **MAINLIB** spectral libraries for compound identification [1].

Research Implications and Future Directions

The identification of (+)- α -funebrene in *Achillea fragrantissima* is a starting point. Further research should focus on:

- **Confirming Enantiomeric Purity:** The reported GC-MS method separates compounds but does not confirm the enantiomeric purity of the isolated (+)- α -funebrene. Future work should employ **GC-MS on chiral stationary phases** to definitively confirm the presence and ratio of the (+) enantiomer, as demonstrated in analyses of other essential oils [2].
- **Exploring Biosynthetic Pathways:** Investigating the enzymes and genes involved in the biosynthesis of (+)- α -funebrene in *Achillea fragrantissima* could be valuable. Integrative genometabolomic approaches, similar to those used in studying other Zingiberaceae plants, could be applied [3].
- **Bioactivity Screening:** The preliminary study noted antibacterial properties of the extract [1]. Isolating (+)- α -funebrene and evaluating its specific biological activities, such as antimicrobial or anti-inflammatory effects, is a crucial next step for drug development.

Key Takeaways for Researchers

- **Primary Source:** The most direct current evidence points to *Achillea fragrantissima* (Asteraceae) as a source of (+)- α -funebrene [1].
- **Methodology:** A combination of methanol extraction followed by GC-MS analysis is an effective protocol for initial detection.
- **Critical Next Step:** **Chiral separation techniques** are mandatory to confirm the specific enantiomer and rule out the presence of its (-)- counterpart or a racemic mixture.

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References

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2. The Essential Oil from Cupules of *Aiouea montana* (Sw.) R ... [pmc.ncbi.nlm.nih.gov]
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